

The Environmental Fate and Degradation of Cismethrin in Soil: A Technical Guide

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Compound of Interest

Compound Name: Cismethrin

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This technical guide provides a comprehensive overview of the environmental fate and degradation pathways of **Cismethrin** in soil. **Cismethrin** is a synthetic pyrethroid insecticide, and understanding its behavior in the terrestrial environment is crucial for assessing its ecological impact. This document details its persistence, mobility, and transformation processes, supported by quantitative data, experimental methodologies, and visual representations of key pathways and workflows.

Core Concepts: Persistence and Mobility in Soil

Cismethrin, as a component of the isomeric mixture cypermethrin, is characterized by its strong adsorption to soil particles and relatively low mobility. Its environmental persistence is influenced by a combination of biotic and abiotic degradation processes.

Abiotic Degradation:

- **Photolysis:** Photodegradation can occur on the soil surface, with reported half-lives for cypermethrin on illuminated soil surfaces ranging from 0.6 to 1.9 days.^[1] Light availability is a critical factor, and degradation is significantly slower in the absence of light.^[1]
- **Hydrolysis:** The ester linkage of the **cismethrin** molecule is susceptible to hydrolysis. This process is a primary degradation route in soil.^{[2][3][4]} The rate of hydrolysis is influenced by soil pH.^[4]

Biotic Degradation:

Microbial metabolism is a key driver of **cismethrin** degradation in soil.^{[3][5]} A variety of soil bacteria and fungi are capable of utilizing pyrethroids as a source of carbon and nitrogen.^{[3][6]} The primary mechanism of microbial degradation is the enzymatic cleavage of the ester bond.^{[3][5]}

Quantitative Data on Cismethrin's Environmental Fate

The following tables summarize key quantitative data related to the persistence and mobility of **cismethrin** (as a component of cypermethrin) in soil.

Table 1: Soil Half-Life (DT50) of Cypermethrin

Condition	Half-Life (DT50)	Soil Type(s)	Reference(s)
Aerobic	4 - 60 days	Various agricultural soils	^[1]
Aerobic	12.5 to 56.4 days (cis-isomer)	Not specified	^[2]
Aerobic	6 - 20 days	Not specified	^[4]
Anaerobic	< 14 days	Not specified	^[4]
Field Dissipation	4 - 12 days	Not specified	^[4]
Field Study (cultivated plots)	23.07 - 24.24 days	Not specified	^[7]
Field Study (uncultivated plots)	22.01 - 22.37 days	Not specified	^[8]
With <i>Bacillus thuringiensis</i> SG4	5.3 days (immobilized cells)	Soil slurry	^{[3][9]}
Control (without bacteria)	52.9 days	Soil slurry	^{[3][9]}

Table 2: Soil Sorption and Mobility of Cypermethrin

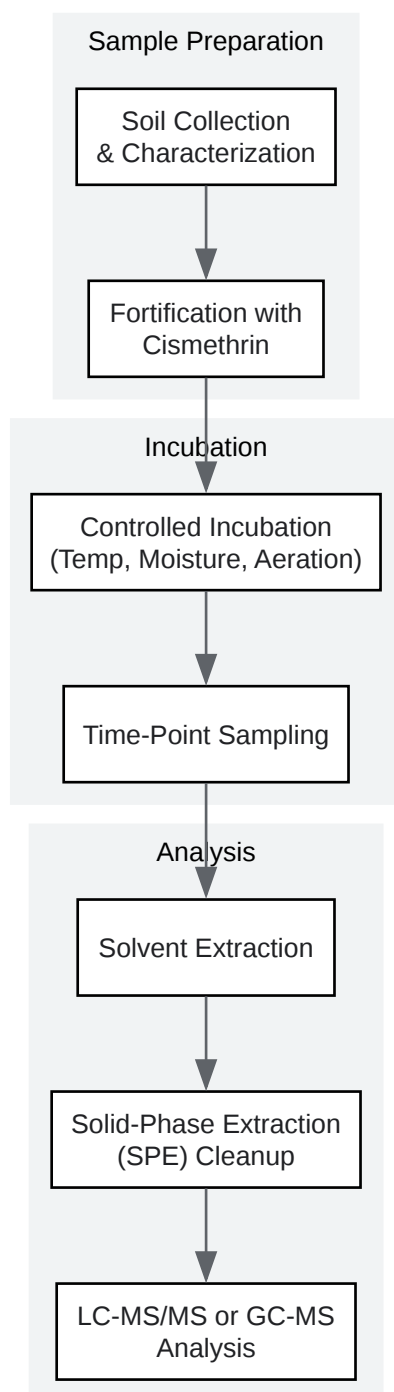
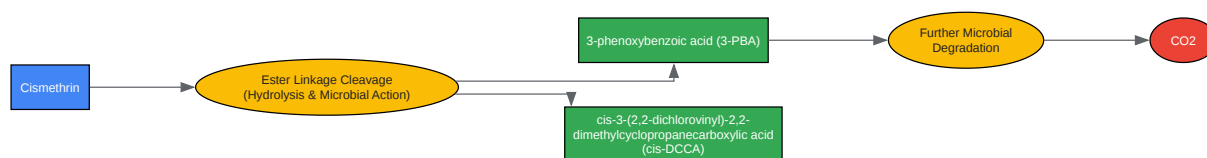
Parameter	Value(s)	Interpretation	Reference(s)
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	20,800 - 503,000 mL/g	Immobile in soil	[2]
Soil Adsorption Coefficient (Koc)	6.1×10^4 mL/g	Strong affinity to bind to organic matter	[4]
Mobility Studies	Immobile	Did not leach below 7.5 cm in field studies	[2]

Degradation Pathways of Cismethrin in Soil

The primary degradation pathway for **cismethrin** in soil involves the cleavage of its ester linkage, which can occur through both abiotic hydrolysis and microbial enzymatic action. This initial step results in the formation of two primary metabolites:

- 3-phenoxybenzoic acid (3-PBA)
- cis-3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropanecarboxylic acid (cis-DCCA)[2][4][10]

These primary metabolites can undergo further degradation. For instance, 3-PBA can be further metabolized by microorganisms.[3] Ultimately, under aerobic conditions, the degradation products can be mineralized to carbon dioxide.[4]



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References

- 1. POTENTIAL FOR HUMAN EXPOSURE - Toxicological Profile for Pyrethrins and Pyrethroids - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Cypermethrin | C₂₂H₁₉Cl₂NO₃ | CID 2912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Enhanced Cypermethrin Degradation Kinetics and Metabolic Pathway in *Bacillus thuringiensis* Strain SG4 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. piat.org.nz [piat.org.nz]
- 5. mdpi.com [mdpi.com]
- 6. Determination of cypermethrin degradation potential of soil bacteria along with plant growth-promoting characteristics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Environmental fate of the insecticide cypermethrin applied as microgranular and emulsifiable concentrate formulations in sunflower cultivated field plots - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. pubs.acs.org [pubs.acs.org]
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